

Application Notes and Protocols for Extractive Desulfurization of Fuels using [EMIM][MeSO₃]

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Compound of Interest

Compound Name: *1-Ethyl-3-methylimidazolium
methanesulfonate*

Cat. No.: *B117908*

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This document provides detailed application notes and experimental protocols for the use of the ionic liquid 1-ethyl-3-methylimidazolium methylsulfate, [EMIM][MeSO₃], in the extractive desulfurization (EDS) of fuels. While direct quantitative data for desulfurization using [EMIM][MeSO₃] is limited in publicly available literature, this document leverages data from closely related studies on imidazolium-based ionic liquids and a detailed protocol for extractive denitrogenation using [EMIM][MeSO₃] to provide a comprehensive guide.

Introduction

Extractive desulfurization is a promising alternative to conventional hydrosulfurization for removing sulfur-containing compounds from fuels under milder operating conditions. Ionic liquids (ILs), such as [EMIM][MeSO₃], are considered green solvents for this application due to their negligible vapor pressure, high thermal stability, and tunable solvent properties. [EMIM][MeSO₃] has demonstrated suitability for extracting nitrogen compounds from fuel, suggesting its potential for extracting structurally similar sulfur compounds.^[1]

Data Presentation

The following tables summarize the extractive desulfurization performance of various imidazolium-based ionic liquids, providing a comparative context for the potential efficacy of [EMIM][MeSO₃].

Table 1: Extractive Desulfurization of Model Fuel (Dibenzothiophene - DBT)

Ionic Liquid	IL:Fuel Volume Ratio	Temperature (°C)	Time (min)	DBT Removal (%)	Reference
[C3mim]Br/FeCl ₃	1:1	Ambient	12	92	[2]
[bmim]Cl/FeCl ₃	Not Specified	Ambient	Not Specified	97.9 (4 steps)	[3]
[BPy]BF ₄	1:1	55	30	84.3	[4]
Imidazole-based DES	4:1	50	Not Specified	61.77	[5]

Table 2: Extractive Desulfurization of Thiophenic Compounds

Ionic Liquid	Compound	IL:Fuel Ratio	Temperature (°C)	Time	Removal (%)	Reference
[EMIM][OAc]	Thiophene	Not Specified	25	Not Specified	High Selectivity	[6]
[BPy]BF ₄	Thiophene	1:1	55	30 min	78.5	[4]

Experimental Protocols

The following protocols are adapted from methodologies reported for extractive desulfurization and denitrogenation using imidazolium-based ionic liquids.

1. Preparation of Model Fuel

- Objective: To prepare a synthetic fuel with a known concentration of a specific sulfur compound.
- Materials:

- n-octane or other suitable alkane (as the fuel base)
- Dibenzothiophene (DBT), Thiophene (T), or other sulfur-containing compounds
- Analytical balance
- Volumetric flasks
- Protocol:
 - Accurately weigh the desired amount of the sulfur compound (e.g., dibenzothiophene).
 - Dissolve the weighed sulfur compound in a specific volume of the alkane solvent in a volumetric flask to achieve the target concentration (e.g., 500 ppm S).
 - Ensure complete dissolution by vigorous mixing or sonication.

2. Extractive Desulfurization Procedure

- Objective: To perform the liquid-liquid extraction of sulfur compounds from the model fuel using [EMIM][MeSO₃].
- Materials:
 - Model fuel
 - [EMIM][MeSO₃]
 - Glass vials or a jacketed glass reactor with a magnetic stirrer
 - Water bath or heating mantle for temperature control
 - Centrifuge
 - Pipettes and syringes
- Protocol:

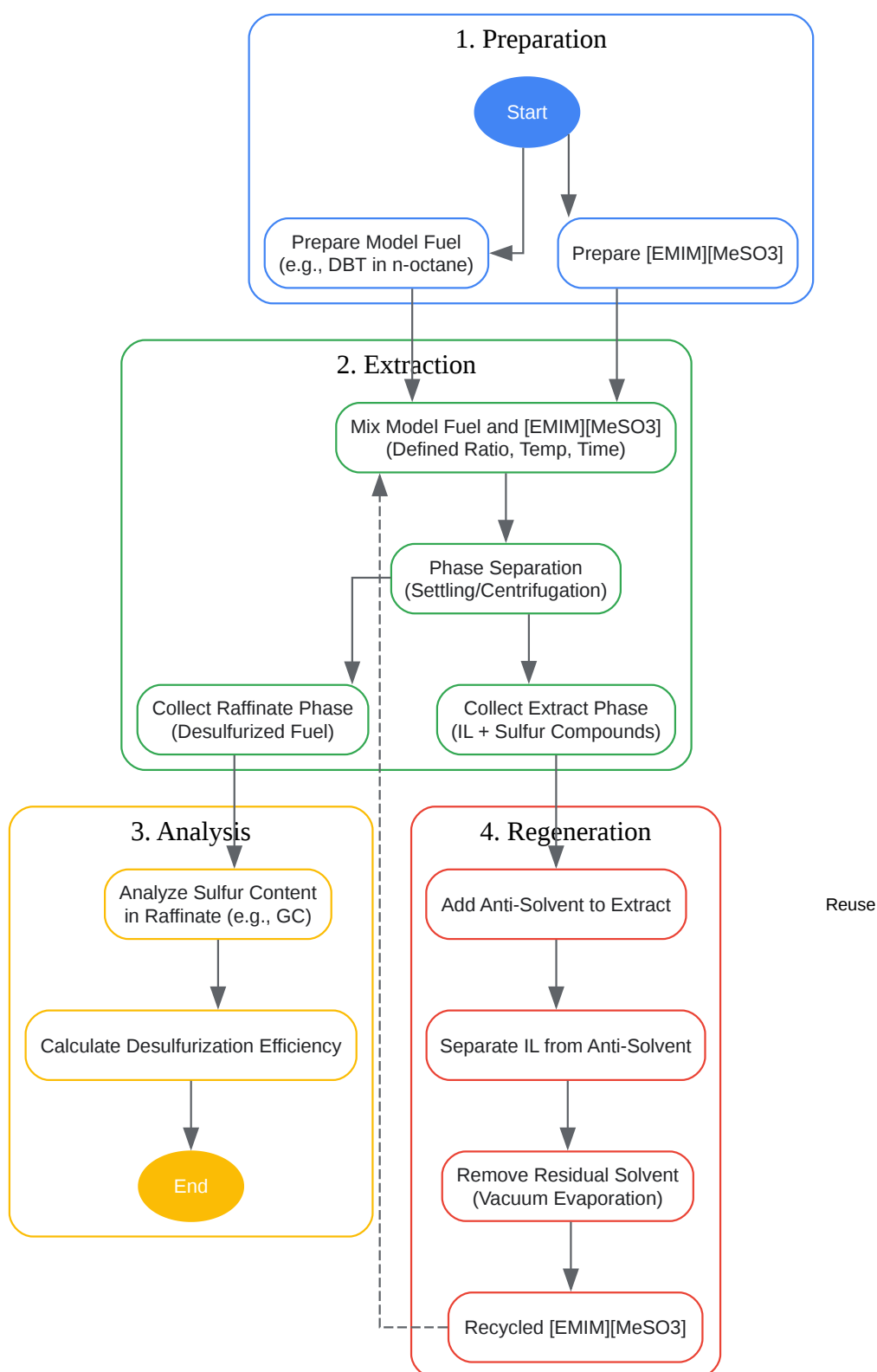
- Add a specific volume of the model fuel and [EMIM][MeSO₃] to a glass vial at a predetermined volume or mass ratio (e.g., 1:1).
- Seal the vial and place it in a water bath or on a heating mantle set to the desired extraction temperature (e.g., 25°C, 40°C).
- Stir the mixture vigorously for a set duration (e.g., 30 minutes) to ensure thorough mixing and mass transfer.
- After stirring, turn off the stirrer and allow the two phases (IL-rich extract and fuel-rich raffinate) to separate.
- To expedite phase separation, the mixture can be centrifuged.
- Carefully separate the upper raffinate phase (desulfurized fuel) from the lower extract phase (IL with dissolved sulfur compounds) using a pipette or syringe.
- Analyze the sulfur concentration in the raffinate phase using an appropriate analytical technique (e.g., Gas Chromatography with a Flame Ionization Detector or a Sulfur-Specific Detector).
- Calculate the desulfurization efficiency using the formula: $\text{Sulfur Removal (\%)} = [(\text{Initial S concentration} - \text{Final S concentration}) / \text{Initial S concentration}] \times 100$

3. Regeneration of [EMIM][MeSO₃]

- Objective: To recover the ionic liquid for reuse by removing the extracted sulfur compounds.
- Materials:
 - Sulfur-laden [EMIM][MeSO₃] (extract phase)
 - A suitable anti-solvent (e.g., water or a volatile organic solvent like hexane)
 - Rotary evaporator
- Protocol:

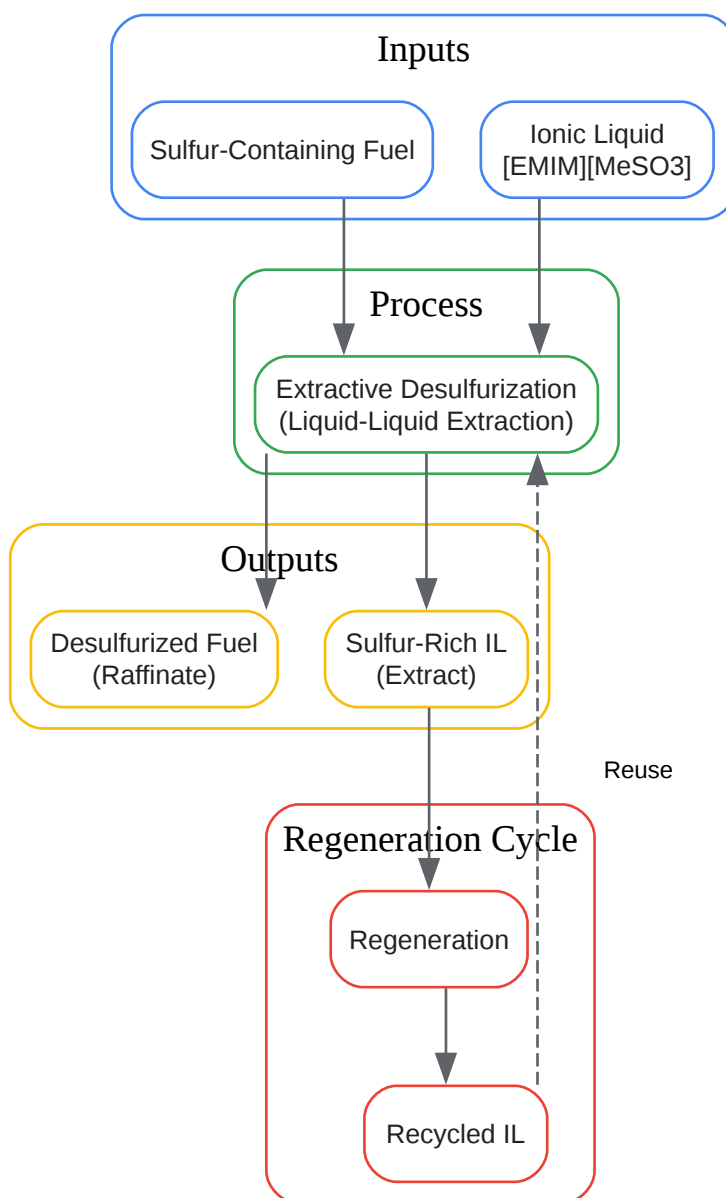
- Add an anti-solvent to the sulfur-laden [EMIM][MeSO₃]. The sulfur compounds are more soluble in the anti-solvent than in the IL.
- Mix thoroughly to facilitate the transfer of sulfur compounds into the anti-solvent phase.
- Separate the [EMIM][MeSO₃] phase from the anti-solvent phase.
- If a volatile organic solvent is used, it can be removed from the sulfur compounds by evaporation.
- To remove any residual anti-solvent from the [EMIM][MeSO₃], heat the IL under vacuum using a rotary evaporator. The non-volatile nature of the IL allows for the evaporation of the more volatile components.
- The regenerated [EMIM][MeSO₃] can then be reused in subsequent extraction cycles.

Visualizations



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Caption: Experimental workflow for extractive desulfurization of fuel using [EMIM][MeSO3].



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Caption: Logical relationship of the extractive desulfurization and regeneration cycle.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. sciforum.net [sciforum.net]
- 6. researchgate.net [researchgate.net]
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